

# A Comprehensive Technical Guide to 2-Hydroxy-5-iodonicotinic Acid

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 2-Hydroxy-5-iodonicotinic acid

CAS No.: 390360-97-1

Cat. No.: B1278611

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For Researchers, Scientists, and Drug Development Professionals

## Foreword

The landscape of modern medicinal chemistry and materials science is continually shaped by the emergence of novel molecular scaffolds. Among these, substituted pyridinones hold a place of prominence due to their inherent biological activities and versatile chemical functionalities. This guide provides an in-depth technical overview of **2-Hydroxy-5-iodonicotinic acid**, a halogenated derivative with significant potential in research and development. From its fundamental chemical identity to detailed synthetic protocols and potential applications, this document serves as a comprehensive resource for professionals engaged in the exploration of new chemical entities.

## Chemical Identity and Properties

**2-Hydroxy-5-iodonicotinic acid**, also known as 5-iodo-2-oxo-1H-pyridine-3-carboxylic acid, is a solid, pale yellow organic compound. Its structure, incorporating a pyridinone ring, a carboxylic acid, and an iodine atom, makes it a subject of interest for various chemical transformations and biological evaluations.

## Key Identifiers and Physicochemical Properties

Property	Value	Source
CAS Number	390360-97-1	
Molecular Formula	C <sub>6</sub> H <sub>4</sub> INO <sub>3</sub>	
Molecular Weight	265.01 g/mol	
Melting Point	264-266 °C	
Appearance	Pale yellow solid	
Storage	Under inert gas (nitrogen or Argon) at 2–8 °C	

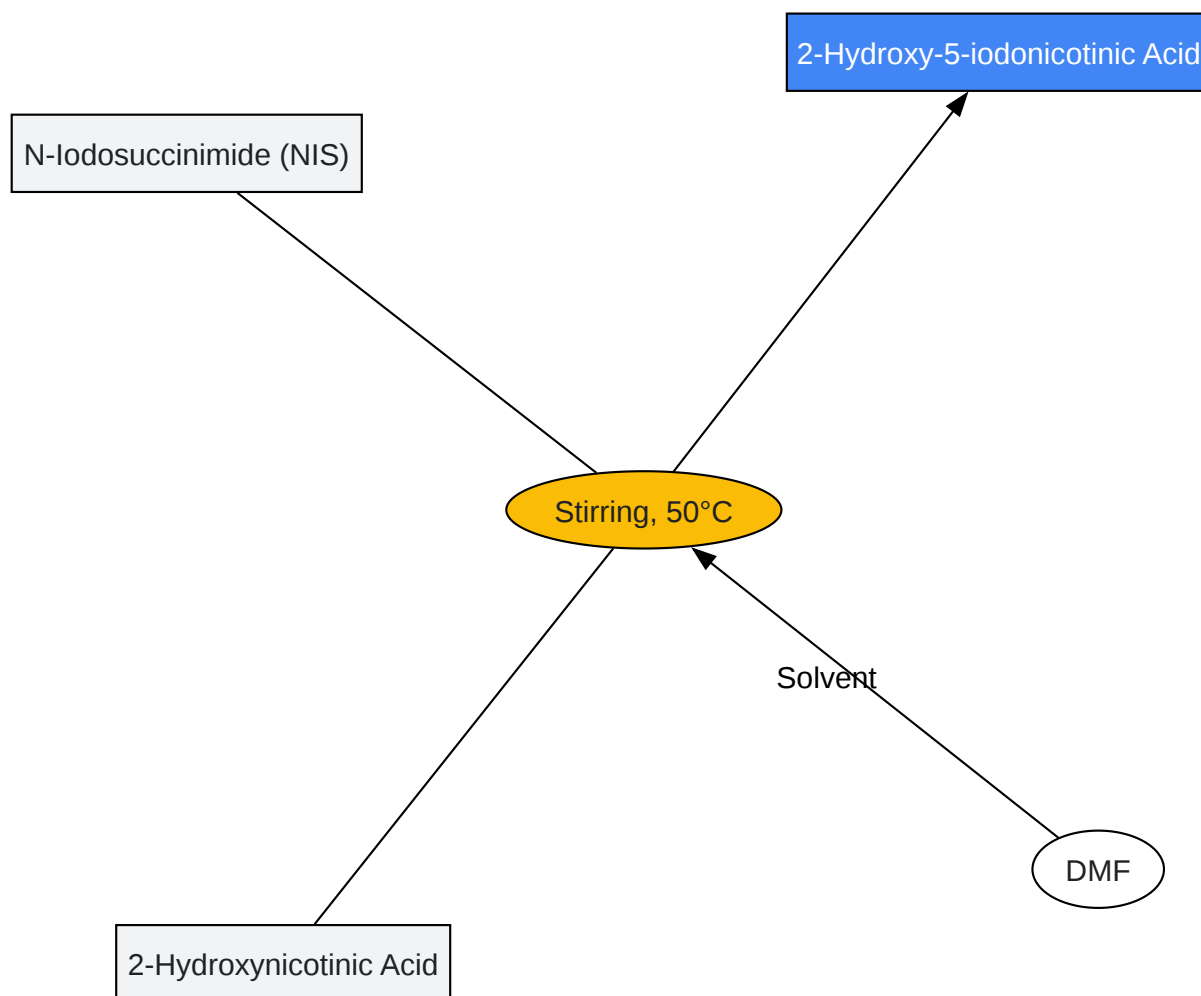
Synonyms:

- **2-hydroxy-5-iodonicotinic acid**
- 2-Hydroxy-5-iodopyridine-3-carboxylic acid
- 3-Pyridinecarboxylic acid, 1,2-dihydro-5-iodo-2-oxo-
- 5-iodo-2-oxo-1H-pyridine-3-carboxylic acid

## Synthesis Protocol

The synthesis of **2-Hydroxy-5-iodonicotinic acid** can be achieved through the direct iodination of 2-hydroxynicotinic acid. The following protocol is based on established methodologies and provides a reliable route to the target compound.

## Reaction Scheme



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Caption: Synthesis of **2-Hydroxy-5-iodonicotinic Acid**.

## Step-by-Step Methodology

Materials:

- 2-Hydroxynicotinic acid (1 equivalent)
- N-Iodosuccinimide (NIS) (1.3 equivalents)

- N,N-Dimethylformamide (DMF)
- Water
- Methanol (MeOH)

#### Procedure:

- In a round-bottom flask, combine 2-hydroxynicotinic acid (24 g, 173 mmol) and N-iodosuccinimide (50.5 g, 224 mmol) in N,N-dimethylformamide (300 mL).
- Protect the reaction mixture from light and stir at room temperature for 1 hour.
- Increase the temperature to 50°C and continue stirring for 20 hours.
- After the reaction is complete, remove approximately 250 mL of DMF via vacuum distillation.
- To the remaining residue, add water (400 mL) and stir the mixture at room temperature for 1 hour.
- Cool the mixture to 0°C and stir for an additional hour.
- Collect the precipitated solid by filtration.
- Suspend the obtained solid in methanol (200 mL) and stir at room temperature for 2 hours.
- Filter the solid, wash with methanol (40 mL), and dry under vacuum to yield 2-hydroxy-5-iodopyridine-3-carboxylic acid as a pale yellow solid (38.4 g, 76% yield).

## Analytical Characterization

Comprehensive characterization is crucial for confirming the identity and purity of the synthesized compound. The following are key analytical techniques and expected results for **2-Hydroxy-5-iodonicotinic acid**.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

- $^1\text{H}$  NMR (400 MHz,  $\text{CDCl}_3$ ): The proton NMR spectrum is expected to show two doublets in the aromatic region. The reported chemical shifts are  $\delta = 8.41$  (d,  $J = 2.4$  Hz, 1H) and 8.23

(d,  $J = 2.4$  Hz, 1H). The splitting pattern is indicative of coupling between the two protons on the pyridine ring.

- $^{13}\text{C}$  NMR: While specific experimental data for **2-Hydroxy-5-iodonicotinic acid** is not readily available, predictions based on structurally similar compounds can be made. The carbon attached to the iodine would show a characteristic upfield shift compared to its non-iodinated counterpart. The carbonyl carbons of the pyridinone and carboxylic acid would appear at the downfield end of the spectrum.

## Mass Spectrometry (MS)

- Electrospray Ionization (ESI+): The mass spectrum is expected to show a peak for the protonated molecule ( $[\text{M}+\text{H}]^+$ ) at  $m/z$  265.9. This confirms the molecular weight of the compound.

## Infrared (IR) Spectroscopy

An experimental FTIR spectrum for the target compound is not widely available. However, based on its functional groups, the following characteristic absorption bands can be anticipated:

- O-H stretch (carboxylic acid): A very broad band in the region of  $3300\text{-}2500\text{ cm}^{-1}$ .
- C=O stretch (carboxylic acid and pyridinone): Strong absorptions in the range of  $1750\text{-}1650\text{ cm}^{-1}$ .
- C=C and C=N stretches (aromatic ring): Multiple bands in the  $1600\text{-}1450\text{ cm}^{-1}$  region.

## Applications in Research and Drug Development

While specific biological activity data for **2-Hydroxy-5-iodonicotinic acid** is limited, the structural motifs present in the molecule suggest several promising avenues for research and development.

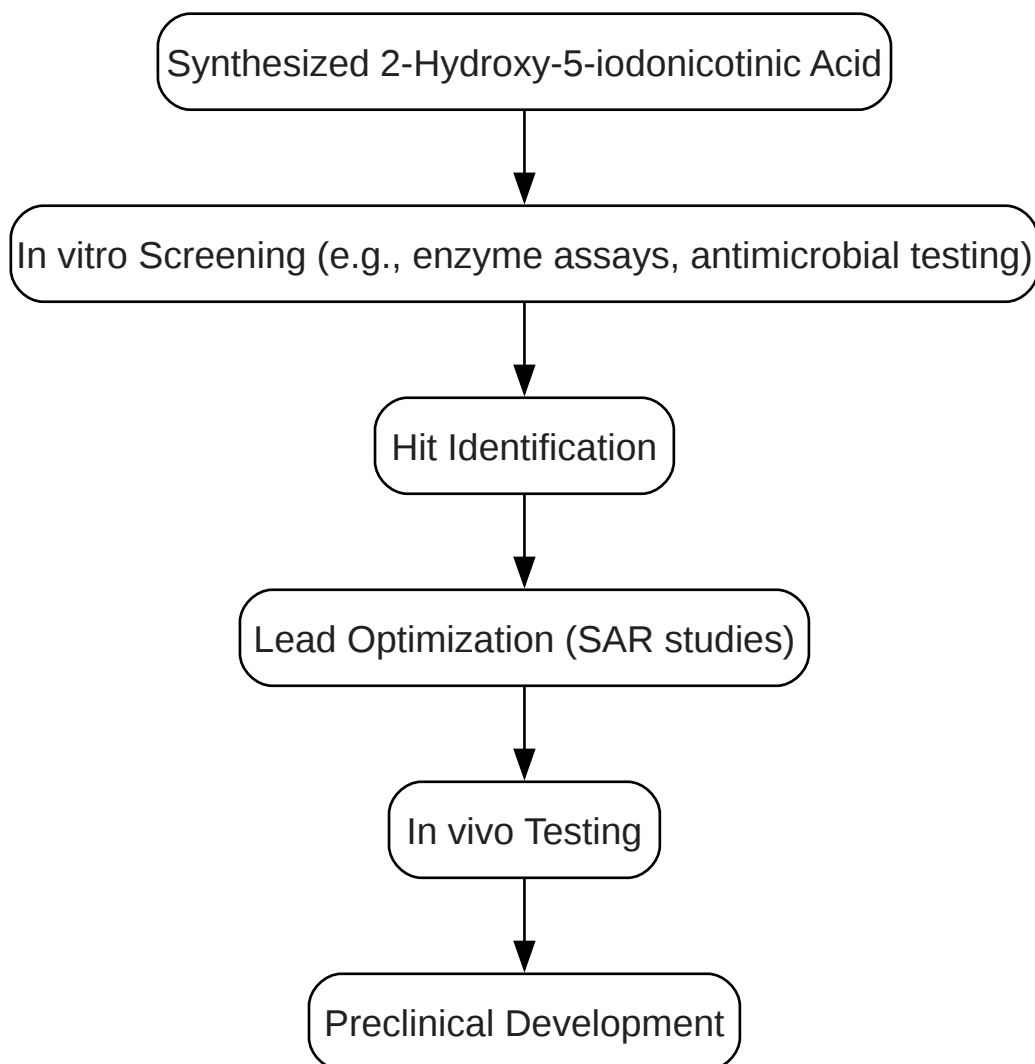
## Medicinal Chemistry

The parent compound, nicotinic acid (Vitamin B3), and its derivatives are known to have a wide range of biological activities and are used in the treatment of various diseases. The introduction

of a hydroxyl group and an iodine atom can significantly modulate the pharmacokinetic and pharmacodynamic properties of the molecule.

- **Enzyme Inhibition:** The carboxylic acid moiety can act as a key binding group for metalloenzymes.
- **Scaffold for Drug Discovery:** The 2-hydroxy-5-iodopyridine core can serve as a versatile building block for the synthesis of more complex molecules with potential therapeutic applications, including anti-inflammatory and anti-cancer properties. The iodine atom provides a site for further functionalization through cross-coupling reactions.
- **Antimicrobial and Antiviral Agents:** Halogenated heterocyclic compounds are known to exhibit antimicrobial and antiviral activities. The presence of iodine in the structure of **2-Hydroxy-5-iodonicotinic acid** makes it a candidate for evaluation against various pathogens.

## Workflow for Exploring Biological Activity



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Caption: A typical workflow for evaluating the biological potential of a new chemical entity.

## Safety and Handling

Specific safety data for **2-Hydroxy-5-iodonicotinic acid** (CAS 390360-97-1) is not extensively documented. However, based on the safety information for structurally related compounds such as 2-hydroxynicotinic acid and other halogenated pyridines, the following precautions are recommended.

Hazard Statements (Inferred):

- Causes skin irritation.

- Causes serious eye irritation.
- May cause respiratory irritation.

#### Precautionary Measures:

- Handling: Use in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Avoid breathing dust.
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents. For long-term storage, refrigeration (2-8 °C) under an inert atmosphere is recommended.
- First Aid:
  - Eyes: Immediately flush with plenty of water for at least 15 minutes. Seek medical attention.
  - Skin: Wash off with soap and plenty of water. Remove contaminated clothing.
  - Inhalation: Move to fresh air. If breathing is difficult, give oxygen.
  - Ingestion: Rinse mouth with water. Do not induce vomiting. Seek medical attention.

## Conclusion

**2-Hydroxy-5-iodonicotinic acid** is a valuable building block for chemical synthesis and drug discovery. Its straightforward synthesis and the presence of multiple functional groups offer a wide range of possibilities for derivatization and biological evaluation. While further research is needed to fully elucidate its specific applications and biological activity, this technical guide provides a solid foundation for researchers and scientists to begin exploring the potential of this intriguing molecule.

## References

- Antiproliferative, Antimicrobial and Antiviral Activity of  $\beta$ -Aryl- $\delta$ -iodo- $\gamma$ -lactones, Their Effect on Cellular Oxidative Stress Markers and Biological Membranes. MDPI. [\[Link\]](#)

- Exploring the Potential of Pyridine Carboxylic Acid Isomers to Discover New Enzyme Inhibitors. PubMed. [\[Link\]](#)
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

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